

Personal protective equipment for handling (3-Aminophenyl)methanesulfonamide

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Compound of Interest

| | |
|----------------|-----------------------------------|
| Compound Name: | (3-Aminophenyl)methanesulfonamide |
| Cat. No.: | B124046 |

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A Researcher's Guide to Handling (3-Aminophenyl)methanesulfonamide Safely

This guide provides comprehensive safety protocols and operational plans for the laboratory use of **(3-Aminophenyl)methanesulfonamide**. Moving beyond a simple checklist, we delve into the causality behind each recommendation, empowering you, the researcher, to work with confidence and safety. Our commitment is to provide value beyond the product, ensuring your work is built on a foundation of uncompromisable safety and scientific integrity.

Essential Chemical Identification & Hazard Assessment

Before handling any chemical, a thorough understanding of its identity and inherent hazards is paramount. This compound is intended for laboratory research use only.

| Identifier | Information |
|-------------------|---|
| Chemical Name | (3-Aminophenyl)methanesulfonamide |
| Synonyms | 1-(3-aminophenyl)methanesulfonamide; benzenemethanesulfonamide, 3-amino- |
| CAS Number | 344750-15-8 |
| Molecular Formula | C ₇ H ₁₀ N ₂ O ₂ S |
| Molecular Weight | 186.23 g/mol [1] |

(3-Aminophenyl)methanesulfonamide is classified under the Globally Harmonized System (GHS) with the following hazards. These classifications are the primary drivers for the specific personal protective equipment (PPE) and handling protocols outlined in this guide.

| GHS Pictogram | Signal Word | Hazard Statements |
|---------------|-------------|--|
| | Warning | H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. [2] [3] |

The Core Directive: Your Personal Protective Equipment (PPE) Protocol

The selection of PPE is not a matter of routine; it is a direct response to the identified hazards. The following protocol is designed to provide a robust barrier between you and potential exposure.

Respiratory Protection

- Why it's essential: The compound is classified with H335, indicating it can cause respiratory irritation.[\[2\]](#) As a solid powder, it poses an inhalation risk, especially during weighing or transfer operations where dust can become airborne.

- Required Equipment: A NIOSH-approved N95 (or better) particulate respirator is mandatory when handling the solid form outside of a certified chemical fume hood or other ventilated enclosure. Surgical masks are insufficient as they do not protect against chemical dust inhalation.[\[4\]](#)
- Operational Plan:
 - Ensure you have been properly fit-tested for the selected respirator model as per OSHA standards.[\[4\]](#)
 - Always perform a seal check before entering the work area.
 - Work in a well-ventilated area to minimize dust concentration.[\[2\]](#)[\[5\]](#)

Eye and Face Protection

- Why it's essential: With the H319 classification, direct contact with the eyes can cause serious irritation.[\[2\]](#) Accidental splashes during solution preparation or transfers are a primary risk.
- Required Equipment: Chemical safety goggles that provide a full seal around the eyes are required at all times.[\[6\]](#) When there is a significant risk of splashing (e.g., handling larger volumes or preparing solutions), a face shield must be worn in addition to safety goggles.[\[4\]](#)
[\[6\]](#)
- Operational Plan:
 - Ensure eye protection is rated for chemical splash protection (ANSI Z87.1).
 - Keep an eyewash station readily accessible and verify its functionality weekly.[\[7\]](#)

Hand Protection

- Why it's essential: The compound causes skin irritation (H315).[\[2\]](#) Your hands are the most likely point of direct contact.
- Required Equipment: Wear chemical-resistant, powder-free nitrile gloves.[\[8\]](#) Given the nature of laboratory work, a double-gloving technique is strongly recommended to protect

against undetected micro-perforations and to allow for safe removal of the outer, contaminated layer.[9]

- Operational Plan:

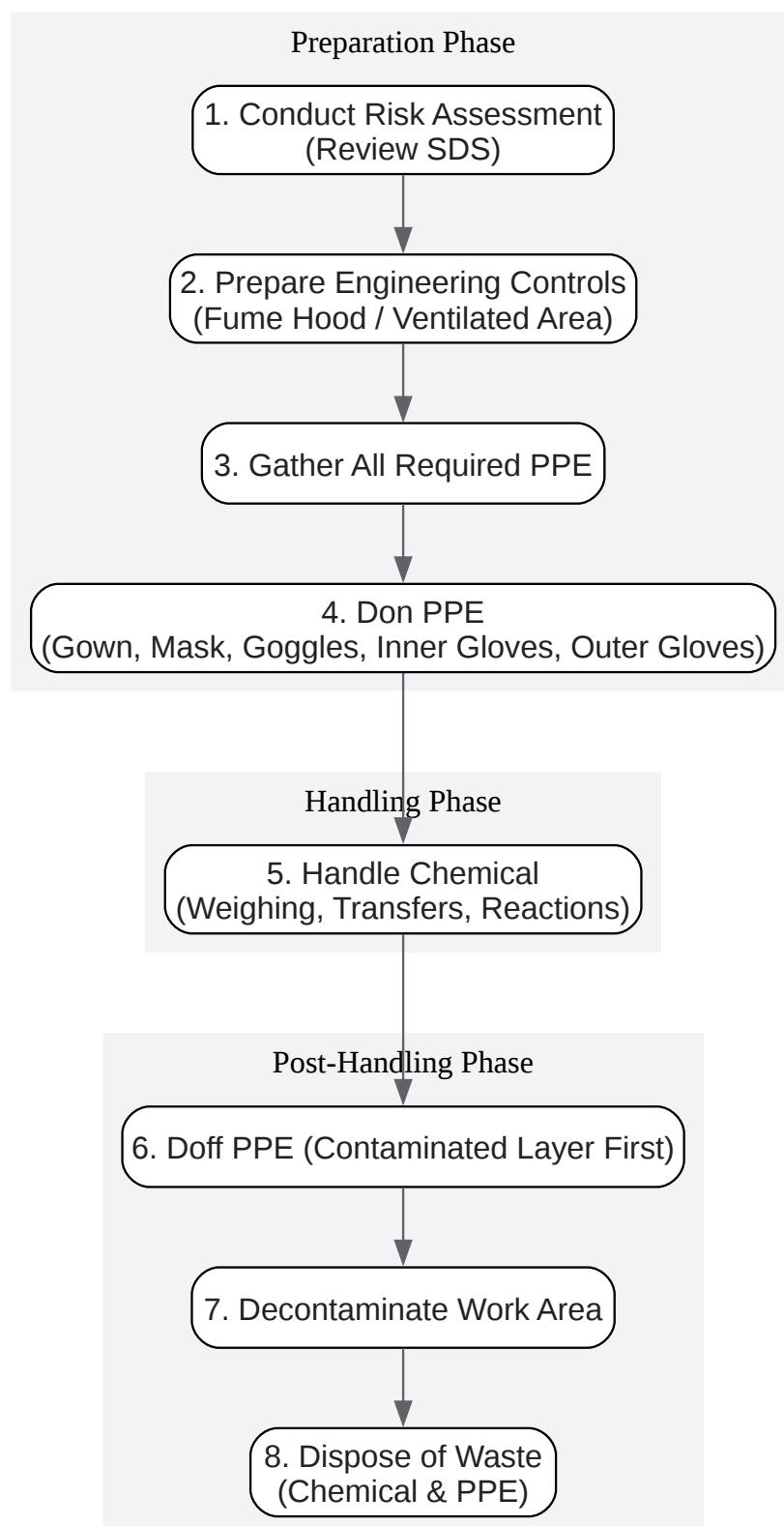
- Inspect gloves for any signs of damage before use.
- When double-gloving, the inner glove cuff goes under your lab coat sleeve, and the outer glove cuff goes over the sleeve for a complete seal.[9]
- Change gloves immediately if contamination is suspected or at regular intervals (e.g., every 30-60 minutes) during extended procedures.[4]

Body Protection

- Why it's essential: To prevent skin contact (H315) and to protect personal clothing from contamination.
- Required Equipment: A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting knit or elastic cuffs is mandatory.[6][9] Standard cotton lab coats are not recommended as they are absorbent and do not offer sufficient protection against chemical dust or splashes.[8]
- Operational Plan:
 - Ensure the gown closes in the back to provide a solid protective layer in the front.[6]
 - Remove the gown before leaving the laboratory work area to prevent the spread of contamination.

Operational Workflow: From Preparation to Disposal

A safe workflow is a systematic, self-validating process. The following diagram and steps outline the complete handling procedure.



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Caption: Standard workflow for handling **(3-Aminophenyl)methanesulfonamide**.

Step-by-Step Handling Protocol

- Preparation:
 - Confirm the location of the nearest safety shower and eyewash station.[7]
 - Prepare your workspace within a certified chemical fume hood or a designated, well-ventilated area.[2]
 - Lay down plastic-backed absorbent pads to contain any potential minor drips or spills.
- Donning PPE (in order):
 - Disposable Gown
 - Respirator (if required)
 - Safety Goggles / Face Shield
 - Inner Pair of Nitrile Gloves
 - Outer Pair of Nitrile Gloves (over the gown cuff)
- Chemical Handling:
 - Use the minimum quantity of chemical necessary for your procedure.[10]
 - When weighing the solid, use a spatula and perform the task slowly to avoid creating airborne dust.
 - Keep the container tightly sealed when not in use.[2][5]
- Doffing PPE (in order to prevent re-contamination):
 - Remove the outer, most contaminated gloves first.
 - Remove the disposable gown, rolling it inward on itself.
 - Remove face shield/goggles.

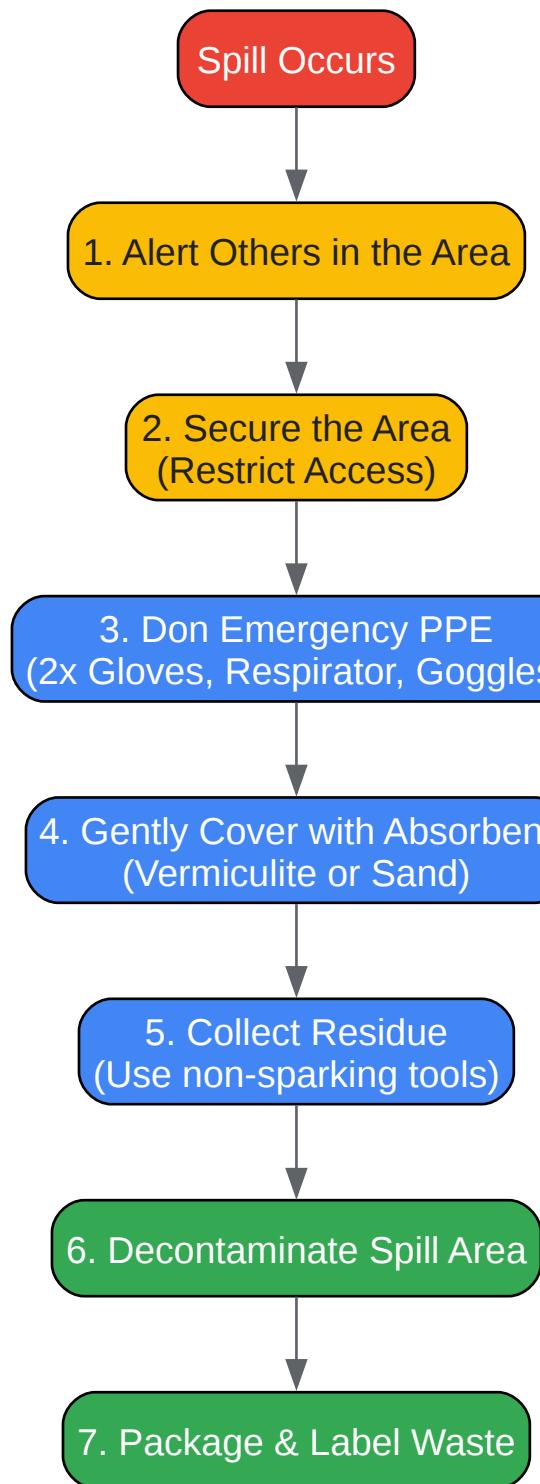
- Remove respirator.
- Remove inner gloves.
- Wash hands thoroughly with soap and water.[\[9\]](#)
- Decontamination and Disposal:
 - Wipe down all work surfaces with an appropriate cleaning agent.
 - Dispose of all contaminated PPE (gloves, gown, absorbent pads) and empty chemical containers in a designated hazardous waste container, in accordance with local, state, and federal regulations.[\[2\]\[11\]](#) Do not mix with general laboratory trash.

Emergency Response and Disposal Plan

Preparation for unexpected events is a critical component of laboratory safety.

Minor Spill Response Protocol

This protocol applies to small spills (<5g of solid) that can be safely managed by trained laboratory personnel.



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Caption: Step-by-step response plan for a minor laboratory spill.

Detailed Spill Cleanup Steps:

- Alert & Secure: Immediately alert colleagues in the vicinity. Restrict access to the spill area.
[\[12\]](#)
- Ventilate: Increase ventilation to the area, if safe to do so.[\[13\]](#)
- PPE: Don the appropriate PPE as described above, including a respirator.
- Contain: Do NOT dry sweep the powder. Gently cover the spill with an inert absorbent material like vermiculite, sand, or cat litter to prevent it from becoming airborne.[\[13\]](#)[\[14\]](#)
- Collect: Carefully scoop the mixture into a designated, sealable hazardous waste container.
[\[12\]](#)[\[13\]](#)
- Decontaminate: Clean the spill area thoroughly with soap and water, using disposable towels.[\[12\]](#)
- Dispose: Place all used absorbent materials, contaminated towels, and PPE into the hazardous waste container. Seal, label, and arrange for disposal according to institutional guidelines.[\[12\]](#)

First Aid Measures

Immediate and appropriate first aid can significantly mitigate harm from exposure.[\[2\]](#)

| Exposure Route | Action |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [2] |
| Skin Contact | Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical help if skin irritation occurs. [2] [7] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [7] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical help. [2] |

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